

# Essential Safety and Logistical Information for Handling Fmoc-Leucine-<sup>13</sup>C

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## Compound of Interest

Compound Name: Fmoc-leucine-<sup>13</sup>C

Cat. No.: B1591251

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For researchers, scientists, and drug development professionals utilizing Fmoc-Leucine-<sup>13</sup>C, a comprehensive understanding of safety protocols and handling procedures is paramount. This document provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the safe and effective use of this isotopically labeled amino acid in the laboratory.

## Immediate Safety and Handling Precautions

Fmoc-Leucine-<sup>13</sup>C, like its non-labeled counterpart, is a chemical compound that requires careful handling to minimize exposure and ensure personal safety. While a specific Safety Data Sheet (SDS) for Fmoc-Leucine-<sup>13</sup>C is not readily available, the SDS for Fmoc-L-Leucine provides crucial safety information that is considered applicable due to the stable, non-radioactive nature of the <sup>13</sup>C isotope.<sup>[1][2][3]</sup>

**Key Hazards:** Based on the available information for Fmoc-L-Leucine, the primary hazards are:

- Harmful if swallowed, in contact with skin, or if inhaled.<sup>[2]</sup>
- Causes skin irritation.<sup>[2]</sup>
- Causes serious eye irritation.<sup>[2]</sup>

**Personal Protective Equipment (PPE):** A comprehensive PPE strategy is crucial when handling Fmoc-Leucine-<sup>13</sup>C, particularly in solid form to prevent dust inhalation, and when working with

solvents during procedures like solid-phase peptide synthesis (SPPS).

PPE Category	Item	Specifications and Use
Eye and Face Protection	Safety Glasses/Goggles	Must be worn at all times to protect against dust particles and chemical splashes. Should comply with OSHA 29 CFR 1910.133 or European Standard EN166.[3]
Face Shield	Recommended when handling larger quantities or when there is a significant risk of splashing.	
Hand Protection	Chemical-Resistant Gloves	Nitrile or other appropriate chemical-resistant gloves should be worn to prevent skin contact.[3] Change gloves immediately if they become contaminated.
Body Protection	Laboratory Coat	A standard lab coat is required to protect clothing and skin.
Respiratory Protection	Dust Mask/Respirator	Recommended when handling the solid powder to avoid inhalation of dust.[2] Ensure adequate ventilation, preferably by working in a fume hood.[1]

## Physical and Chemical Properties

The following table summarizes key quantitative data for various isotopically labeled and unlabeled forms of Fmoc-Leucine. This information is critical for experimental planning and execution.

Property	Fmoc-L-Leucine	Fmoc-Leu-OH-1- <sup>13</sup> C	Fmoc-Leu-OH- <sup>13</sup> C <sub>6</sub> , <sup>15</sup> N
CAS Number	35661-60-0[1]	202114-53-2	1163133-36-5
Molecular Weight	353.41 g/mol [4]	354.40 g/mol	360.36 g/mol
Appearance	White solid[3]	Solid	Solid
Melting Point	155 °C / 311 °F[3]	152-156 °C	152-156 °C
Storage Temperature	Keep in a dry, cool and well-ventilated place.[1]	Room temperature	Refrigerated (+2°C to +8°C) and desiccated. Protect from light.[5]
Solubility	No information available	No information available	No information available
Optical Activity ([α] <sub>D</sub> <sup>20</sup> )	-25°, c = 0.5 in DMF	-25°, c = 0.5 in DMF	

## Experimental Protocol: Manual Coupling in Solid-Phase Peptide Synthesis (SPPS)

The primary application of Fmoc-Leucine-<sup>13</sup>C is in solid-phase peptide synthesis (SPPS) to introduce an isotopically labeled leucine residue into a peptide sequence. The following is a detailed methodology for a single manual coupling step.

Materials:

- Fmoc-Leucine-<sup>13</sup>C
- Peptide synthesis resin with a free N-terminal amine
- N,N-Dimethylformamide (DMF)
- 20% (v/v) Piperidine in DMF
- Coupling reagent (e.g., HATU, HBTU)

- Base (e.g., N,N-Diisopropylethylamine - DIPEA)
- Washing solvents (e.g., DMF, Dichloromethane - DCM)
- Reaction vessel for manual synthesis
- Shaker or vortexer

#### Procedure:

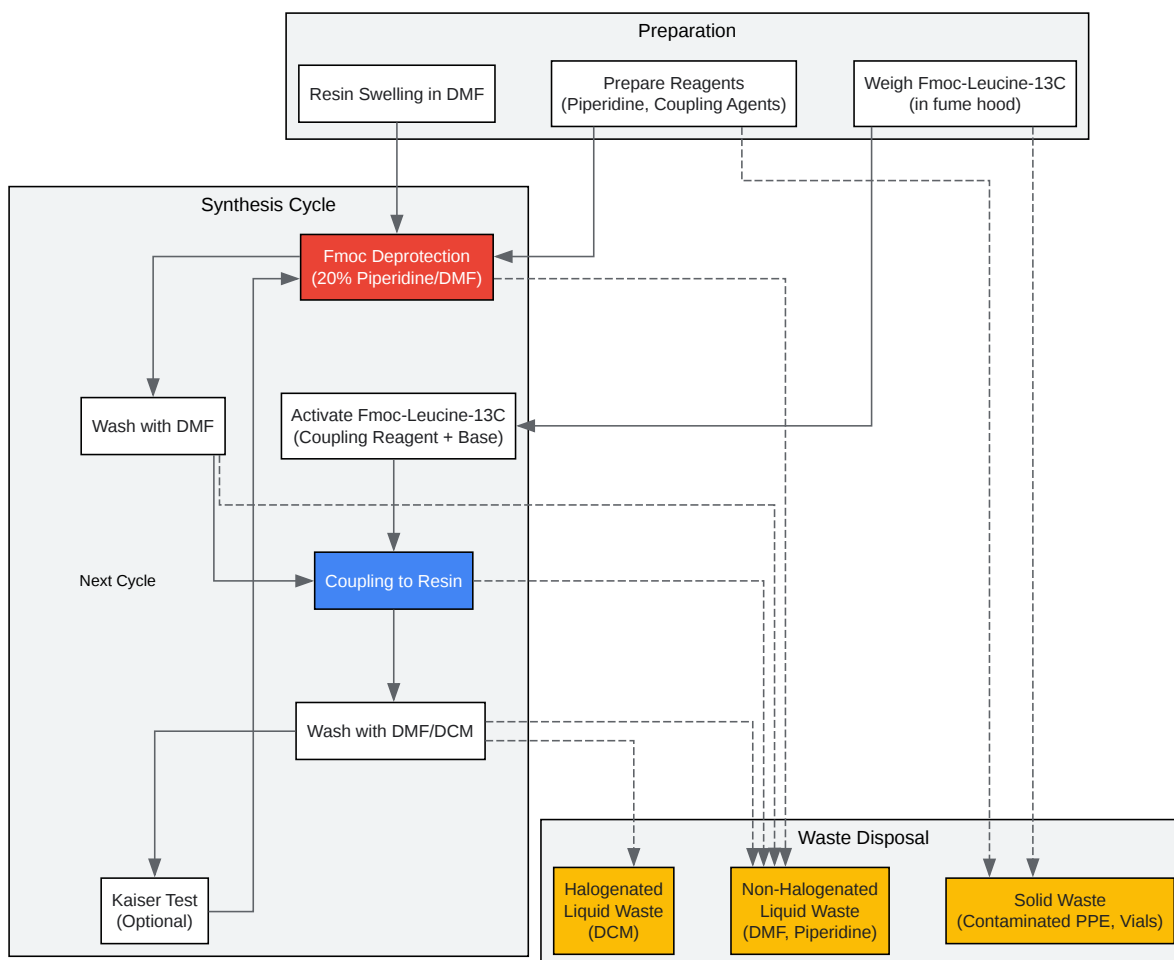
- Resin Swelling:
  - Place the resin in the reaction vessel.
  - Add DMF to swell the resin for at least 30 minutes.[\[6\]](#)
- Fmoc Deprotection:
  - Drain the DMF from the swollen resin.
  - Add the 20% piperidine in DMF solution to the resin.
  - Agitate the mixture for 5-20 minutes at room temperature to remove the Fmoc protecting group from the N-terminus of the peptide chain.[\[6\]](#)
  - Drain the piperidine solution.
  - Wash the resin thoroughly with DMF (3-5 times) to remove residual piperidine.[\[6\]](#)
- Activation of Fmoc-Leucine-<sup>13</sup>C:
  - In a separate vial, dissolve Fmoc-Leucine-<sup>13</sup>C (typically 3-5 equivalents relative to the resin substitution) and the coupling reagent (e.g., HATU, slightly less than 1 equivalent to the amino acid) in DMF.
  - Add the base (e.g., DIPEA, 2 equivalents relative to the amino acid) to the solution.
  - Allow the activation to proceed for a few minutes.

- Coupling Reaction:
  - Add the activated Fmoc-Leucine-<sup>13</sup>C solution to the deprotected resin in the reaction vessel.
  - Agitate the mixture at room temperature for 1-2 hours, or until a completion test (e.g., Kaiser test) indicates the absence of free primary amines.[6]
- Washing:
  - Drain the coupling solution from the resin.
  - Wash the resin thoroughly with DMF (3-5 times) to remove excess reagents and byproducts.
  - Wash the resin with DCM (2-3 times) to prepare for the next cycle or for drying.

## Operational and Disposal Plans

Proper management of the operational workflow and waste generated is critical for laboratory safety and environmental compliance.

## Operational Workflow Diagram



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Caption: Workflow for handling Fmoc-Leucine-<sup>13</sup>C in a manual SPPS coupling cycle.

## Disposal Plan

Chemical waste generators must adhere to local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[1][3] The following provides a general framework for waste segregation during SPPS.

Waste Stream	Description	Disposal Container
Solid Chemical Waste	Empty Fmoc-Leucine- <sup>13</sup> C containers, contaminated gloves, pipette tips, weigh boats, and other disposable labware.	Labeled solid hazardous waste container.
Non-Halogenated Liquid Waste	Waste solvents such as DMF, and solutions containing piperidine, coupling reagents (e.g., HATU), and DIPEA from deprotection and coupling steps.	Labeled non-halogenated solvent waste container.
Halogenated Liquid Waste	Waste solvents such as Dichloromethane (DCM) from washing steps.	Labeled halogenated solvent waste container.
Acidic Waste (Post-Cleavage)	Solutions containing Trifluoroacetic Acid (TFA) from the final peptide cleavage step (if applicable).	Labeled corrosive/acidic waste container. Do not mix with other solvent waste streams.

By adhering to these safety protocols, operational procedures, and disposal guidelines, researchers can safely and effectively incorporate Fmoc-Leucine-<sup>13</sup>C into their synthetic peptides, fostering a secure laboratory environment and ensuring the integrity of their research.

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